Technical Support Center: C28H28FN3O4S (K284-4402) Solvent Compatibility & Assay Guide

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Compound of Interest

Compound Name: *C28H28FN3O4S*

Cat. No.: *B11068465*

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Welcome to the Application Support Center. As a Senior Application Scientist, I frequently encounter researchers struggling with the handling of high-affinity, hydrophobic kinase inhibitors. The compound **C28H28FN3O4S** (commonly identified in screening libraries as K284-4402) is a potent, targeted inhibitor of the Phosphatidylinositol 3-Kinase Catalytic Subunit Alpha (PI3Kα / p110α).

Recent structural studies have demonstrated that **C28H28FN3O4S** binds to the p110α catalytic pocket with a free energy of -30.57 kcal/mol, surpassing the affinity of FDA-approved benchmark inhibitors like Alpelisib . However, its extreme hydrophobicity presents significant formulation challenges. This guide is designed to provide you with self-validating, causally-explained protocols to ensure your in vitro and in vivo assays succeed without compound precipitation or artifactual toxicity.

Part 1: Physicochemical Profiling & Solvent Matrix

To effectively formulate **C28H28FN3O4S**, we must first analyze its physical properties. The compound's high molecular weight and dense aromatic ring structure drive its lipophilicity, making direct aqueous dissolution impossible.

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Table 1: Physicochemical Profile of C28H28FN3O4S

Parameter	Value	Causality / Impact on Assays
Molecular Formula	C28H28FN3O4S	High carbon-to-heteroatom ratio drives lipophilicity.
Molecular Weight	521.60 g/mol	Bulky structure hinders rapid solvation in polar media.
Aqueous Solubility	1.33 µg/mL (2.54 µM)	Critical: Will instantly crash in pure PBS or water.
Target Pathway	PI3Kα (p110α)	Requires intact lipid bilayer penetration for cellular assays.

Table 2: Solvent Compatibility Matrix

Solvent	Solubility Rating	Max Recommended Stock	Application Context
DMSO (Anhydrous)	Excellent	10 mM - 20 mM	Primary master stocks; long-term -80°C storage.
Ethanol (Absolute)	Moderate	1 mM - 5 mM	Secondary solvent if cell lines are highly DMSO-sensitive.
PEG300 / PEG400	Good	N/A (Co-solvent)	In vivo formulation vehicle (lowers dielectric constant).
Water / PBS	Poor	< 2.5 µM	Unusable as primary solvent; requires step-down dilution.

Part 2: Troubleshooting FAQs & Methodologies

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Module A: Reconstitution & Master Stock Storage

Q: How do I prepare a stable 10 mM master stock of **C28H28FN3O4S** without inducing degradation or micro-precipitation?

The Science (Causality): Due to its low aqueous solubility (1.33 µg/mL) , **C28H28FN3O4S** is highly prone to aggregation. Atmospheric moisture absorbed by hygroscopic solvents like DMSO can trigger invisible micro-nucleation, which ruins downstream IC50 calculations.

Step-by-Step Protocol (Self-Validating):

- Equilibration: Allow the lyophilized **C28H28FN3O4S** vial to reach room temperature in a desiccator before opening. (Causality: Prevents condensation of atmospheric moisture onto the cold powder).
- Solvation: Weigh out exactly 5.22 mg of the compound and add 1.0 mL of anhydrous, cell-culture grade DMSO (≥99.9% purity).
- Disruption: Vortex for 30 seconds, then sonicate in a water bath at room temperature for 5 minutes. (Causality: Sonication provides the kinetic energy required to disrupt the crystalline lattice structure, ensuring complete molecular solvation).
- Validation Check: Hold the vial against a light source. Self-Validating System: The solution must be 100% optically clear. If any opalescence remains, sonicate for an additional 5 minutes.
- Storage: Aliquot into single-use vials (e.g., 20 µL) and store at -80°C. (Causality: Eliminates freeze-thaw cycles, which act as thermodynamic drivers for compound nucleation).

Module B: In Vitro Assays (Biochemical & Cell-Based)

Q: My compound precipitates (forming a cloudy solution) when I dilute the DMSO stock into my PI3Kα kinase assay buffer. How can I prevent this "solvent crash"?

The Science (Causality): This is a classic solvent crash caused by a rapid shift in the dielectric constant when moving from 100% DMSO to an aqueous buffer. To prevent this, you must implement a step-down dilution strategy utilizing carrier proteins as hydrophobic sinks.

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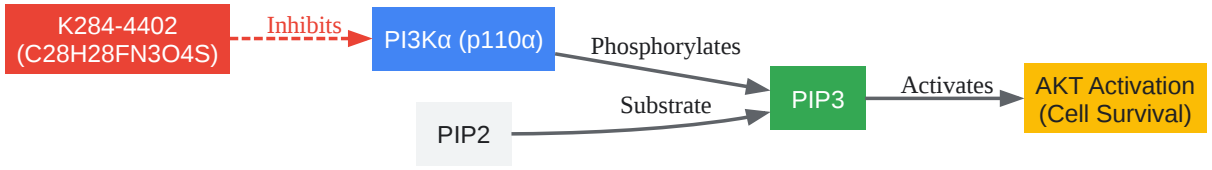
Step-by-Step Protocol:

- Intermediate Stock: Thaw a 10 mM DMSO aliquot and dilute it in 100% DMSO to create a 100x intermediate stock (e.g., 1 mM for a 10 µM final assay concentration).
- Buffer Preparation: Ensure your final assay buffer contains 0.1% BSA (Bovine Serum Albumin) or 0.01% Tween-20. (Causality: BSA contains hydrophobic binding pockets that sequester the lipophilic moieties of **C28H28FN3O4S**, preventing self-aggregation).
- Step-Down Dilution: Dilute the 100x stock 1:10 into the BSA-containing buffer to make a 10x working solution. Mix immediately by rapid pipetting.
- Final Addition: Add 1 volume of the 10x working solution to 9 volumes of your assay reaction.
- Validation Check: The final DMSO concentration is now 1%. If the well reads unusually high baseline absorbance at 600nm, precipitation has occurred. A successful dilution will have an OD600 identical to the blank.



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Mechanism of PI3Kα inhibition by K284-4402 blocking PIP3 generation and AKT signaling.

Module C: In Vivo Formulation Strategies

Q: We are transitioning to an in vivo xenograft mouse model. What is the optimal vehicle formulation for intraperitoneal (IP) injection?

The Science (Causality): Direct injection of DMSO stocks into aqueous physiological environments will cause immediate precipitation, leading to localized toxicity and zero systemic bioavailability . You must construct a co-solvent system to create a stable micellar suspension.

Step-by-Step Protocol (10% DMSO / 40% PEG300 / 5% Tween-80 / 45% Saline):

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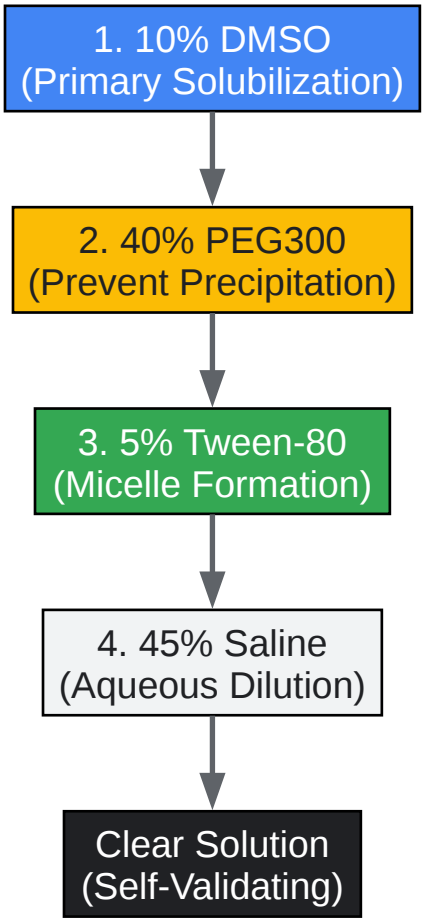
- Primary Solubilization: Dissolve the required mass of **C28H28FN3O4S** in 10% (v/v) of the final volume using DMSO. Vortex until completely clear.
- Dielectric Transition: Add 40% (v/v) PEG300 and vortex thoroughly. (Causality: PEG300 acts as a transitional co-solvent, gradually lowering the dielectric constant rather than shocking the system).
- Micelle Formation: Add 5% (v/v) Tween-80 and vortex for 1 minute. (Causality: Tween-80 is a non-ionic surfactant that wraps the hydrophobic compound in stable micelles).
- Aqueous Dilution: Slowly add 45% (v/v) sterile saline dropwise while continuously vortexing the tube.
- Validation Check:Self-Validating System: The final formulation must remain a clear, slightly viscous liquid. If the solution turns milky or opaque at step 4, micelle formation has failed and the compound has crashed. Discard and restart, ensuring slower dropwise addition of saline.



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Step-by-step in vivo formulation workflow for K284-4402 ensuring micellar stability.

References

- Madhukar, G., & Subbarao, N. (2020). In-silico prediction of potential inhibitors against phosphatidylinositol 3-kinase catalytic subunit alpha involved in head and neck squamous cell carcinomas. Journal of Biomolecular Structure and Dynamics.[Link]
- Roy, S., et al. (2022). Molecular docking and dynamics based approach for the identification of kinase inhibitors targeting PI3Kα against non-small cell lung cancer: a computational study. RSC Advances.[Link]
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